

Application Notes and Protocols for N,N-dimethyl-2-sulfamoylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N*-dimethyl-2-sulfamoylacetamide

Cat. No.: B6202180

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Disclaimer: A specific Safety Data Sheet (SDS) for **N,N-dimethyl-2-sulfamoylacetamide** (CAS No. 1593468-27-9) is not readily available in the public domain. The following information is a compilation of available data for the specified compound and, where noted, safety and handling information for the structurally related but distinct compound N,N-Dimethylacetamide (CAS No. 127-19-5). This information should be used as a preliminary guide for risk assessment. A substance-specific risk assessment by qualified personnel is mandatory before handling **N,N-dimethyl-2-sulfamoylacetamide**.

Physicochemical Properties of N,N-dimethyl-2-sulfamoylacetamide

N,N-dimethyl-2-sulfamoylacetamide is a sulfonamide derivative that has potential applications in synthetic organic chemistry and pharmaceutical research as an intermediate for biologically active molecules.^[1] Its sulfonamide group may enhance properties like solubility and reactivity.^[1]

Property	Value	Source
Molecular Formula	C4H10N2O3S	PubChemLite[2]
Monoisotopic Mass	166.04121 Da	PubChemLite[2]
SMILES	CN(C)C(=O)CS(=O)(=O)N	PubChemLite[2]
InChI	InChI=1S/C4H10N2O3S/c1-6(2)4(7)3-10(5,8)9/h3H2,1-2H3,(H2,5,8,9)	PubChemLite[2]
InChIKey	VPQHEMXVKZBDHC-UHFFFAOYSA-N	PubChemLite[2]
Predicted XlogP	-1.5	PubChemLite[2]

Predicted Collision Cross Section (CCS) Data (calculated using CCSbase):[2]

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	167.04849	131.6
[M+Na] ⁺	189.03043	138.7
[M-H] ⁻	165.03393	133.3
[M+NH4] ⁺	184.07503	152.2
[M+K] ⁺	205.00437	138.9
[M+H-H2O] ⁺	149.03847	126.2
[M+HCOO] ⁻	211.03941	150.9
[M+CH3COO] ⁻	225.05506	181.3

Safety and Handling Precautions (Based on N,N-Dimethylacetamide)

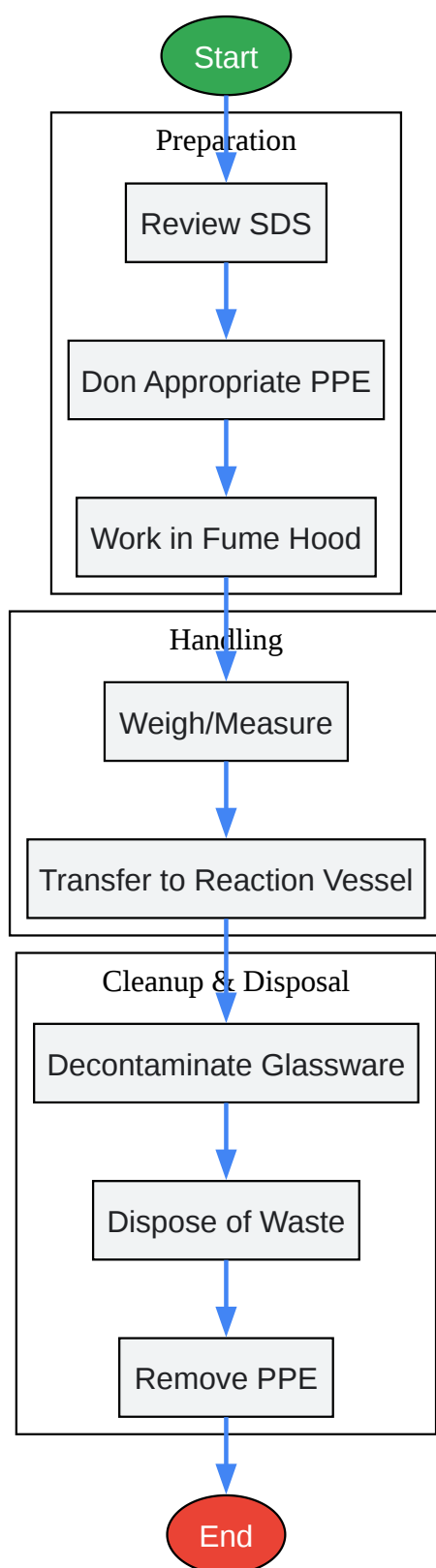
The following data is for N,N-Dimethylacetamide and should be considered as a baseline for handling **N,N-dimethyl-2-sulfamoylacetamide** due to the absence of specific data.

N,N-Dimethylacetamide is classified as a combustible liquid that is harmful if it comes into contact with skin or is inhaled.[3][4][5] It causes serious eye irritation and is suspected of damaging fertility or the unborn child.[3][4][5]

Hazard Statements:[3][4]

- H227: Combustible liquid.
- H312 + H332: Harmful in contact with skin or if inhaled.
- H319: Causes serious eye irritation.
- H360: May damage fertility or the unborn child.

A general workflow for handling chemical reagents in a laboratory setting is outlined below.



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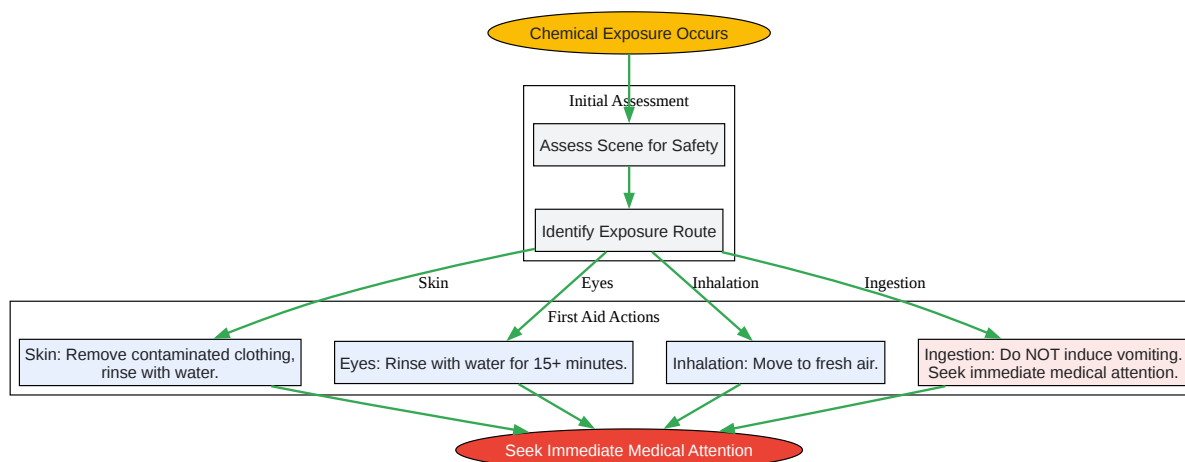
General Laboratory Chemical Handling Workflow

Protocol for Safe Handling:

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.^[6] Ensure that an eyewash station and safety shower are readily accessible.^[6]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.^[6]
 - Hand Protection: Wear appropriate chemical-resistant gloves.^[4]
 - Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.^[4]
- Handling Practices:
 - Avoid breathing vapors or mists.^{[3][6]}
 - Avoid contact with skin and eyes.^[6]
 - Keep away from heat, sparks, and open flames.^{[3][6]}
 - Use in a well-ventilated area.^[3]
 - Wash hands thoroughly after handling.^[3]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.^[6]
- Store away from heat and sources of ignition.^[6]
- It is recommended to store under an inert atmosphere (e.g., nitrogen) as the material may be air-sensitive.^[6]
- Incompatible with strong oxidizing agents, aldehydes, peroxides, and strong acids.^[6]

Emergency Procedures (Based on N,N-Dimethylacetamide)

The logical flow for responding to a chemical exposure is depicted below.



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First Aid Response to Chemical Exposure

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[6]

- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[7]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5][7]
- If swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately. [6]

Experimental Protocols

As no specific experimental protocols for **N,N-dimethyl-2-sulfamoylacetamide** were found, a general protocol for its use as a research chemical is provided below. This protocol is based on standard laboratory procedures for handling compounds with unknown toxicity, incorporating the heightened precautions suggested by the data for N,N-Dimethylacetamide.

Objective: To use **N,N-dimethyl-2-sulfamoylacetamide** as a reagent in a chemical synthesis.

Materials:

- **N,N-dimethyl-2-sulfamoylacetamide**
- Appropriate solvents and other reagents
- Glassware (oven-dried)
- Inert gas supply (e.g., Nitrogen or Argon)
- Magnetic stirrer and stir bars
- Syringes and needles
- Standard laboratory equipment

Protocol:

- Preparation:

1. Conduct a thorough literature search for any known reactivity or stability data for **N,N-dimethyl-2-sulfamoylacetamide** and structurally related compounds.
 2. Perform a full risk assessment for the planned experiment, considering all reagents, intermediates, and products.
 3. Set up the reaction in a certified chemical fume hood.
 4. Ensure all glassware is clean and oven-dried to remove moisture.
 5. Assemble the reaction apparatus and purge with an inert gas.
- Reagent Handling:
 1. Don all required PPE (safety goggles, lab coat, chemical-resistant gloves).
 2. Weigh the required amount of **N,N-dimethyl-2-sulfamoylacetamide** in a tared container within the fume hood.
 3. If the compound is a solid, add it to the reaction vessel under a positive pressure of inert gas.
 4. If it is to be added as a solution, dissolve it in the appropriate anhydrous solvent using a syringe under an inert atmosphere.
 - Reaction:
 1. Commence stirring and add other reagents as per the specific synthetic plan.
 2. Monitor the reaction for any signs of unexpected exotherms or gas evolution.
 3. Maintain the inert atmosphere throughout the reaction.
 - Work-up and Purification:
 1. Quench the reaction carefully, considering the reactivity of all components.
 2. Perform extractions and washes within the fume hood.

3. For purification (e.g., chromatography), ensure the system is contained and ventilated.
- Waste Disposal:
 1. Dispose of all chemical waste, including contaminated consumables, in appropriately labeled hazardous waste containers according to institutional and local regulations.[3]
 - Decontamination:
 1. Decontaminate all glassware and equipment used.
 2. Clean the work area within the fume hood thoroughly.
 3. Remove PPE and wash hands before leaving the laboratory.

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- To cite this document: BenchChem. [Application Notes and Protocols for N,N-dimethyl-2-sulfamoylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6202180#n-n-dimethyl-2-sulfamoylacetamide-safety-data-sheet]

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